

Plant Sources of Digallic Acid

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Compound Focus: Digallic Acid

CAS No.: 536-08-3

Cat. No.: S526080

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The table below summarizes plant species identified as sources of **digallic acid**, along with the specific plant parts and key contextual information from research.

Plant Species	Plant Part	Notes / Context
<i>Pistacia lentiscus</i> (Lentisc)	Fruits	Primary source for studies on apoptotic and antioxidant activities [1] [2] [3].
<i>Rhus coriaria</i> (Sumac)	Fruit	Identified as containing <i>m</i> -digallic acid among its antioxidant components [4].
<i>Lysiloma divaricata</i> (Palo prieto)	Leaf, Stem, Fruit	Identified among 27 compounds via UPLC-MS/MS analysis; highest gallic acid (a precursor/derivative) concentration found in leaf extracts [5].
Various Tannin-Rich Plants	Galls, Bark, etc.	Present as a structural component of tannic acid (gallotannins) [1] [6].

Extraction and Quantification Methodologies

Extraction from *Pistacia lentiscus* Fruits

This protocol is adapted from the purification of **digallic acid** for apoptosis studies [3].

- **Initial Extraction:** Powdered fruits are extracted with boiling water for 15-20 minutes.
- **Fractionation:** The filtered and lyophilized aqueous extract is suspended in water and sequentially partitioned with organic solvents:
 - Chloroform
 - Ethyl acetate
 - 1-Butanol
 - (Each extraction is performed three times with a 1:1 v/v ratio of water to solvent)
- **Chromatography:** The ethyl acetate soluble fraction is subjected to multiple purification steps:
 - **Step 1:** Silica gel column chromatography, eluted with a gradient of dichloromethane (CH₂Cl₂) and methanol (MeOH).
 - **Step 2:** Further purification of active fractions using a Sephadex LH20 column, eluted with 100% MeOH.
 - **Step 3:** Final purification using a C18 disposable extraction column eluted with methanol-water mixtures.

Optimization of Polyphenol Extraction

A study on *Lysiloma divaricata* provides a robust design for optimizing the extraction of gallic acid and related phenolic compounds [5]. You can adapt this design for **digallic acid** extraction from plant material.

- **Experimental Design:** A 3³ factorial design is recommended, testing:
 - **Solvents:** Ethanol/water (30:70 % v/v), Methanol/water (30:70 % v/v), 100% water.
 - **Temperature:** 40°C, 50°C, 60°C.
 - **Time:** 30, 60, 90 minutes.
- **Equipment:** Rotary evaporator.
- **Analysis:** The resulting extracts are analyzed for antioxidant activity (DPPH, ABTS, FRAP assays) and specific compound quantification (e.g., **digallic acid**) via **HPLC or UPLC-MS/MS** [5].

Assessing Biological Activity: Apoptosis Induction

The following methodology details how to investigate the apoptotic pathway induced by **digallic acid** in human lymphoblastoid TK6 cells [3].

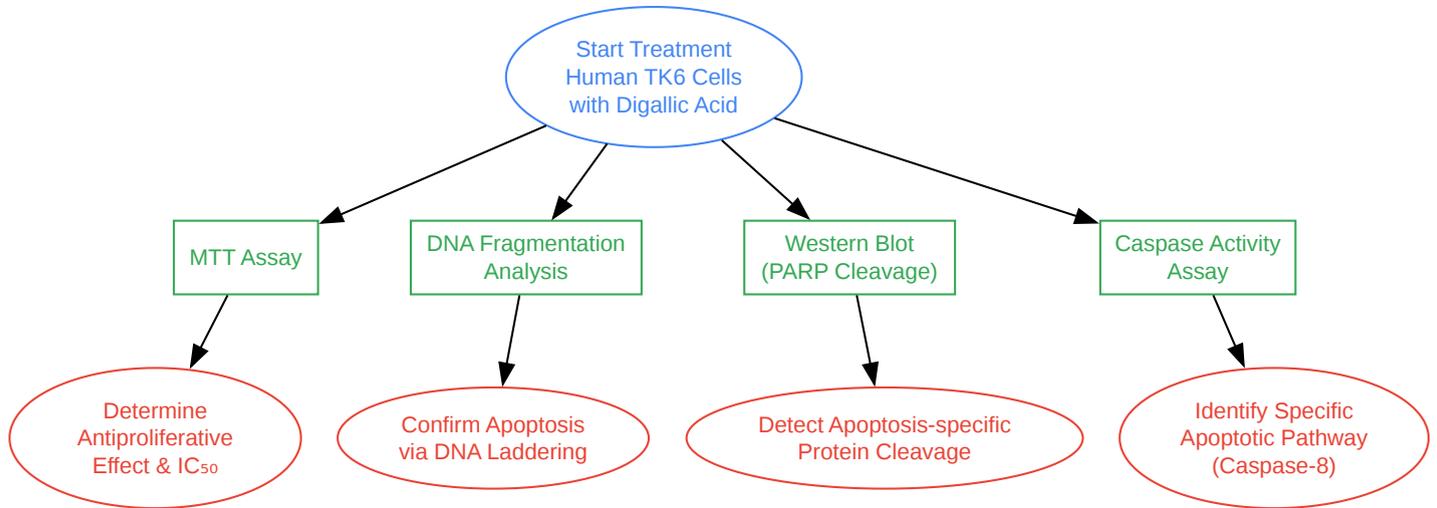
Cell Culture and Treatment

- **Cell Line:** Human lymphoblastoid TK6 cells (p53 proficient).
- **Culture Conditions:** RPMI-1640 medium supplemented with 10% fetal bovine serum, at 37°C in a humidified atmosphere with 5% CO₂.
- **Test Compound: Digallic acid** dissolved in DMSO (final DMSO concentration not exceeding 0.5%). Control groups are treated with vehicle (0.5% DMSO) only.

Key Experiments and Protocols

Assay	Purpose	Key Protocol Steps
Cell Proliferation (MTT Assay)	Determine antiproliferative effect and IC ₅₀ .	Seed cells in 96-well plates (5x10 ⁴ cells/well). Treat with various DGA concentrations for 48h. Incubate with MTT solution (5 mg/ml) for 4h. Dissolve formazan crystals in DMSO and measure OD at 540nm [3].
DNA Fragmentation Analysis	Confirm apoptosis via DNA laddering.	Expose cells to DGA for 24/48h. Lyse cells and incubate supernatant with Proteinase K. Treat with RNase A. Extract DNA with phenol-chloroform-isoamyl alcohol. Analyze by 1.5% agarose gel electrophoresis and visualize with ethidium bromide [3].
Western Blot (PARP Cleavage)	Detect apoptosis-specific protein cleavage.	Lyse treated cells. Separate proteins by SDS-PAGE. Transfer to PVDF membrane. Block and incubate with primary Anti-PARP antibody. Detect with alkaline phosphatase-conjugated secondary antibody using BCIP/NBT [3].
Caspase Activity Assay	Identify specific apoptotic pathway activation.	Use commercial colorimetric kits. Lyse treated cells. Incubate lysates with caspase-specific substrates (e.g., IETD-pNA for caspase-8, DEVD-pNA for caspase-3). Measure the release of p-nitroaniline (pNA) spectrophotometrically [3].

The experimental workflow for these apoptosis assays is summarized in the following diagram:

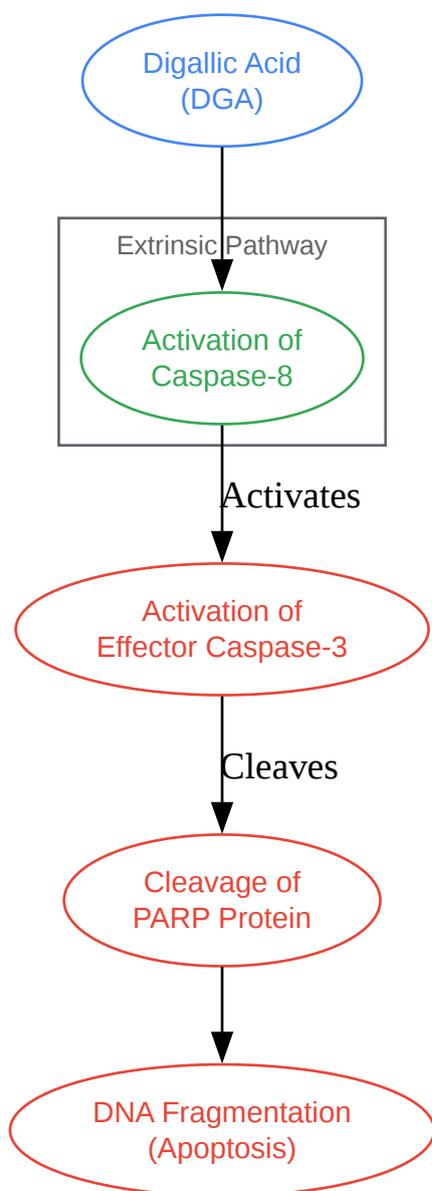


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*Experimental workflow for evaluating **digallic acid**-induced apoptosis*

Mechanism of Action: Apoptotic Pathway

Research on TK6 cells indicates that **digallic acid** induces apoptosis primarily through the **extrinsic pathway** [3]. The following diagram illustrates this mechanism, which your experiments can validate.



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*Proposed caspase-8 mediated extrinsic apoptotic pathway activated by **digallic acid***

Research Applications and Notes

- **Natural Source Consideration:** Using plant-derived **digallic acid** ensures the natural stereochemistry, which is crucial for biological activity studies and nutraceutical development.
- **Content Variation:** **Digallic acid** content can vary significantly based on plant genetics, growing conditions, and extraction methods. The provided optimization design [5] helps address this.

- **Distinction from Gallic Acid:** Note that **digallic acid (digallate)** is a distinct molecule from gallic acid, formed by the esterification of two gallic acid molecules [1] [6]. Biological activities can differ significantly [6].

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